

## Chemical Identity and Nomenclature

**Author:** BenchChem Technical Support Team. **Date:** May 2026

### Compound of Interest

Compound Name: *1,3-Bis(benzyloxy)propan-2-one*

CAS No.: *77356-14-0*

Cat. No.: *B1610077*

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1,3-Dibenzyloxyacetone, also known as **1,3-bis(benzyloxy)propan-2-one**, is the dibenzyl ether derivative of 1,3-dihydroxyacetone. The benzyl groups serve as crucial protecting groups for the hydroxyl functionalities, rendering the central ketone available for a variety of chemical transformations. This protection is a common strategy in multi-step organic synthesis, particularly in the construction of complex pharmaceutical agents.

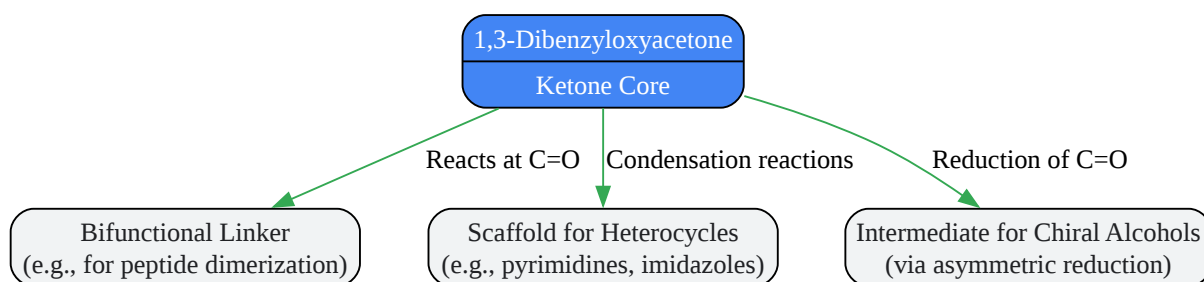
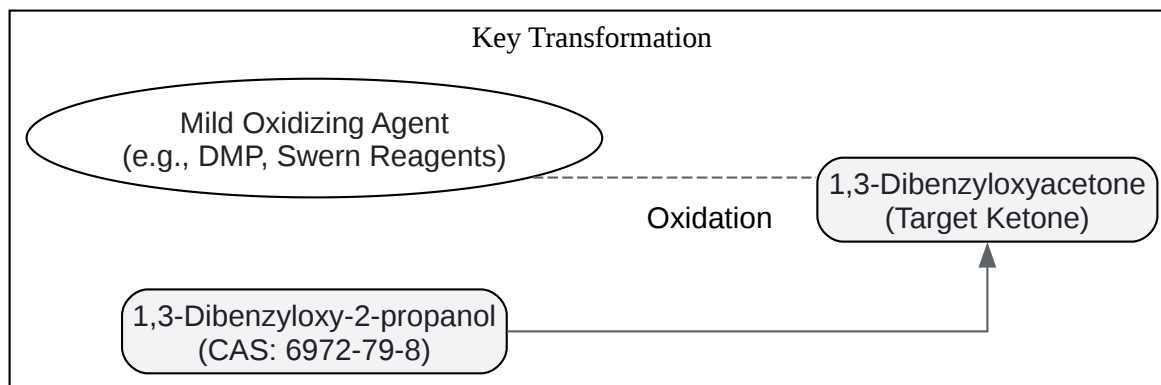
The direct precursor to this compound is 1,3-dibenzyloxy-2-propanol, a commercially available reagent. Understanding the precursor is fundamental to utilizing the target ketone.

Property	Value	Source
Precursor Name	1,3-Dibenzyloxy-2-propanol	
Synonyms	1,3-Bis(benzyloxy)-2-propanol, 1,3-Di-O-benzylglycerol	[1][2][3]
CAS Number	6972-79-8	[1][4][5][6]
Molecular Formula	C <sub>17</sub> H <sub>20</sub> O <sub>3</sub>	[4][7]
Molecular Weight	272.34 g/mol	[1][7]
Appearance	Colorless to light yellow liquid	[2][3]
Boiling Point	226-227 °C at 3 mmHg	[1][5]
Density	1.103 g/mL at 20 °C	[1][5]
Refractive Index	n <sub>20</sub> /D 1.549	[1][5]

## Synthesis of 1,3-Dibenzyloxyacetone: The Oxidation Pathway

The most direct and logical route to 1,3-dibenzyloxyacetone is the oxidation of its parent alcohol, 1,3-dibenzyloxy-2-propanol. The choice of oxidant is critical to ensure a high-yield conversion without affecting the acid-sensitive benzyl ether protecting groups. Mild oxidation conditions are therefore paramount.

A study has reported the successful synthesis of 1,3-dihydroxyacetone derivatives from their corresponding 1,3-dialkoxy(alkoxy)-2-propanol precursors via oxidation with dimethyl sulfoxide (DMSO), activated by phosphorus pentoxide.[8] Other standard, mild oxidation protocols such as Swern or Dess-Martin oxidation are also highly applicable.



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